



Best practices for storing and handling lyophilized MOG (89-113)

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Compound of Interest

Compound Name: MOG (89-113), human

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Technical Support Center: MOG (89-113), Lyophilized

For Researchers, Scientists, and Drug Development Professionals

This technical support center provides best practices, troubleshooting guides, and frequently asked questions (FAQs) for the storage, handling, and use of lyophilized Myelin Oligodendrocyte Glycoprotein (MOG) (89-113) peptide.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for lyophilized MOG (89-113)?

A1: Lyophilized MOG (89-113) should be stored in a desiccated environment at temperatures below -18°C for long-term stability. While the lyophilized peptide is stable for up to three weeks at room temperature, adherence to long-term storage conditions is critical to ensure peptide integrity and experimental reproducibility.

Q2: How should I reconstitute lyophilized MOG (89-113)?

A2: It is recommended to reconstitute lyophilized MOG (89-113) in sterile, high-purity water (18M Ω -cm) to a concentration of at least 100 μ g/mL.[1] Depending on the physicochemical properties of the peptide, other solvents may be required. For peptides with a net positive charge, a 10%-30% acetic acid solution may be used if it fails to dissolve in water. For peptides



with a net negative charge, a dilute solution of ammonium hydroxide (<50 µL) can be used. For neutral or very hydrophobic peptides, an initial dissolution in a small amount of an organic solvent like DMSO, followed by dilution with water or an aqueous buffer, is recommended.

Q3: What are the storage recommendations for reconstituted MOG (89-113)?

A3: For short-term storage, the reconstituted MOG (89-113) solution can be kept at 4°C for 2-7 days.[1] For long-term storage, it is advisable to add a carrier protein, such as 0.1% Human Serum Albumin (HSA) or Bovine Serum Albumin (BSA), and store in aliquots at -18°C or below to prevent degradation from repeated freeze-thaw cycles.[1]

Q4: What is the primary application of MOG (89-113)?

A4: MOG (89-113) is a peptide fragment of human myelin oligodendrocyte glycoprotein. It is commonly used to induce Experimental Autoimmune Encephalomyelitis (EAE) in susceptible animal models, which serves as a valuable tool for studying the pathogenesis of multiple sclerosis (MS).

Q5: What is the amino acid sequence of human MOG (89-113)?

A5: The amino acid sequence for human MOG (89-113) is RFSDEGGFTCFFRDHSYQEEAAMEL.

Quantitative Data Summary

Table 1: Recommended Storage Conditions



Form	Temperature	Duration	Additional Notes
Lyophilized	Below -18°C	Long-term	Store in a desiccated environment.
Lyophilized	Room Temperature	Up to 3 weeks[1]	For short-term transport or handling only.
Reconstituted	4°C	2-7 days[1]	For immediate experimental use.
Reconstituted	Below -18°C	Long-term	Aliquot to avoid freeze-thaw cycles. Addition of a carrier protein (0.1% HSA/BSA) is recommended.

Experimental Protocols Protocol 1: Reconstitution of Lyophilized MOG (89-113)

Materials:

- · Lyophilized MOG (89-113) vial
- Sterile, high-purity water (18MΩ-cm) or other appropriate solvent
- Sterile, low-protein-binding microcentrifuge tubes
- Calibrated micropipettes and sterile tips

Procedure:

- Before opening, bring the vial of lyophilized MOG (89-113) to room temperature to prevent condensation.
- Briefly centrifuge the vial to ensure all the lyophilized powder is at the bottom.



- Carefully open the vial and add the calculated volume of sterile water or recommended solvent to achieve the desired concentration (e.g., for a 1 mg/mL stock solution from 1 mg of peptide, add 1 mL of solvent).
- Gently vortex or pipette the solution up and down to ensure the peptide is completely dissolved. Avoid vigorous shaking, which can cause peptide aggregation.
- For long-term storage, aliquot the reconstituted peptide into single-use, sterile, low-protein-binding tubes and store at -18°C or below.

Protocol 2: Induction of Experimental Autoimmune Encephalomyelitis (EAE) with MOG (89-113) in C57BL/6 Mice

Materials:

- Reconstituted MOG (89-113) peptide
- Complete Freund's Adjuvant (CFA) containing Mycobacterium tuberculosis
- Pertussis Toxin (PTX)
- Sterile phosphate-buffered saline (PBS)
- Female C57BL/6 mice (8-12 weeks old)
- Syringes and needles

Procedure:

 Emulsion Preparation: Prepare a 1:1 emulsion of MOG (89-113) solution and CFA. Draw equal volumes of the MOG (89-113) solution and CFA into two separate syringes connected by a Luer lock. Forcefully pass the mixture between the two syringes until a stable, thick, white emulsion is formed. A drop of the emulsion should not disperse when placed in a beaker of cold water.



- Immunization (Day 0): Anesthetize the mice. Subcutaneously inject 100-200 μL of the MOG/CFA emulsion, divided between two sites on the flank.
- Pertussis Toxin Administration: On the day of immunization (Day 0) and again 48 hours later (Day 2), administer an intraperitoneal (i.p.) injection of PTX (typically 100-200 ng per mouse) diluted in sterile PBS.
- Monitoring: Monitor the mice daily for clinical signs of EAE starting from day 7 postimmunization. Use a standardized scoring system to assess disease severity.

Table 2: EAE Clinical Scoring System

Score	Clinical Signs	
0	No clinical signs	
1	Limp tail	
2	Hind limb weakness	
3	Hind limb paralysis	
4	Hind and forelimb paralysis	
5	Moribund or dead	

Troubleshooting Guides

Issue 1: Poor Solubility of Lyophilized MOG (89-113)

- Possible Cause: The peptide may have a high net charge or be hydrophobic.
- Troubleshooting Steps:
 - Verify Solvent Choice: Based on the peptide's amino acid sequence, determine its net charge. For the MOG (89-113) sequence RFSDEGGFTCFFRDHSYQEEAAMEL, with several acidic (D, E) and basic (R) residues, the net charge will influence solubility. If water fails, try a dilute acidic or basic solution as described in the reconstitution FAQ.



- Use of Organic Solvents: For hydrophobic peptides, dissolve first in a minimal amount of an organic solvent like DMSO and then slowly add the aqueous buffer while vortexing.
- Sonication: Brief sonication in a water bath can help to break up aggregates and improve solubility.

Issue 2: Inconsistent or No EAE Development

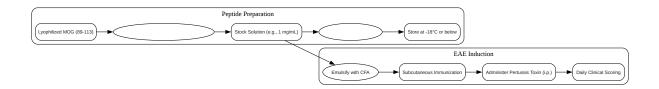
- Possible Cause 1: Improperly prepared MOG/CFA emulsion.
- Troubleshooting Steps:
 - Check Emulsion Stability: Before injection, test the emulsion by placing a drop in water. A stable emulsion will remain as a single drop. If it disperses, continue mixing.
 - Ensure Thorough Mixing: Use two syringes and a Luer lock for vigorous and repeated mixing to create a stable water-in-oil emulsion.
- Possible Cause 2: Incorrect dosage or administration of MOG peptide or PTX.
- Troubleshooting Steps:
 - Verify Concentrations: Double-check the concentrations of your MOG (89-113) and PTX solutions.
 - Accurate Administration: Ensure subcutaneous injection of the emulsion and intraperitoneal injection of PTX are performed correctly.
- Possible Cause 3: Variability in mouse strain or age.
- Troubleshooting Steps:
 - Use Appropriate Strain and Age: C57BL/6 mice are a commonly used strain for MOGinduced EAE. Ensure mice are within the recommended age range (8-12 weeks).
 - Source of Mice: Be aware that mice from different vendors may have variations in their susceptibility to EAE.



Issue 3: Reconstituted Peptide Degradation

- Possible Cause: Repeated freeze-thaw cycles or improper storage.
- Troubleshooting Steps:
 - Aliquot Solutions: Upon reconstitution, immediately aliquot the peptide solution into singleuse volumes to minimize freeze-thaw cycles.
 - Proper Storage: Store aliquots at -18°C or colder for long-term use. For short-term use (a few days), 4°C is acceptable.
 - Use of Carrier Proteins: For long-term storage of dilute peptide solutions, adding a carrier protein like 0.1% BSA or HSA can help prevent adsorption to the storage vial and improve stability.

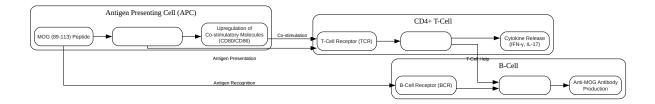
Visualizations



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Caption: Experimental workflow for the preparation and use of MOG (89-113) in EAE induction.





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References

- 1. mdpi.com [mdpi.com]
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